Application Notes: Gastrin-17 as a Biomarker for Gastric Atrophy

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Compound of Interest	
Compound Name:	*Gastrin-17*
CAS No.:	*60748-06-3*
Cat. No.:	*B1628035*

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Introduction

Gastrin-17 (G-17) is a peptide hormone secreted by G-cells in the antrum of the stomach. It plays a crucial role in regulating gastric acid secretion and mucosal cell growth.[1][2] Serum levels of G-17 can serve as a valuable non-invasive biomarker for assessing the functional state of the gastric antral mucosa. In the context of gastric atrophy, a precursor to gastric cancer, G-17 levels, particularly when combined with pepsinogen I (PGI) and pepsinogen II (PGII) levels, can aid in the diagnosis and risk stratification of patients.[3][4][5]

Clinical Significance

The interpretation of **Gastrin-17** levels is dependent on the location of gastric atrophy:

- Atrophic Antral Gastritis: In cases of atrophy in the antrum, the G-cells are diminished, leading to a decrease in G-17 secretion.[5] Therefore, low serum G-17 levels are indicative of atrophic antral gastritis.

- Atrophic Corpus Gastritis: When atrophy is confined to the corpus (body) of the stomach, the acid-producing parietal cells are lost. This leads to a decrease in gastric acid, which in turn

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removes the negative feedback on G-cells in the healthy antrum, resulting in hypergastrinemia and consequently, high serum G-17 levels.[3][4]

- Extensive Gastric Atrophy: Low serum levels of both pepsinogen and G-17 are predictive of extensive gastric atrophy.[4]

Protein-Stimulated **Gastrin-17** Testing

To improve the diagnostic accuracy of G-17 testing, particularly in differentiating between atrophic antral gastritis and high gastric acidity, a protein stimulation test is recommended.[3][4] In individuals with a healthy antral mucosa, a protein-rich meal will stimulate G-cell secretion, leading to a significant rise in serum G-17 levels. However, in patients with atrophic antral gastritis, this response is blunted or absent.[6]

Combined Biomarker Panel (GastroPanel)

For a more comprehensive assessment of gastric mucosal health, G-17 is often measured as part of a panel of biomarkers, commonly known as the GastroPanel. This panel typically includes:

- Pepsinogen I (PGI): A marker for the corpus mucosa. Low levels suggest corpus atrophy.
- Pepsinogen II (PGII): A marker for the entire stomach mucosa.
- PGI/PGII Ratio: A sensitive indicator of corpus atrophy.
- **Gastrin-17** (G-17): A marker for the antral mucosa.
- Helicobacter pylori antibodies: To determine the presence of H. pylori infection, a primary cause of atrophic gastritis.

A meta-analysis of studies evaluating a panel of biomarkers including pepsinogens and G-17 showed a pooled sensitivity of 74.7% and a specificity of 95.6% for the diagnosis of atrophic gastritis.[7]

Quantitative Data Summary

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The following tables summarize the diagnostic performance of **Gastrin-17** and its combination with other biomarkers for gastric atrophy from various studies.

Table 1: Diagnostic Performance of **Gastrin-17** in Detecting Atrophic Gastritis

Study/Meta-Analysis	Population	G-17 Cut-off	Sensitivity (%)	Specificity (%)
Meta-analysis (13 studies)	894 patients, 1950 controls	Variable	48	79
Study in Caucasian and Asian patients (Fasting)	241 dyspeptic patients	<1 pmol/L	15.8	88.7
Study in Caucasian and Asian patients (Stimulated)	241 dyspeptic patients	<5 pmol/L	36.8	86.5
Study in an Iranian population	309 patients	<2.6 or >40 pmol/L	81	73.3

Table 2: Diagnostic Performance of a Biomarker Panel (including G-17) for Atrophic Gastritis

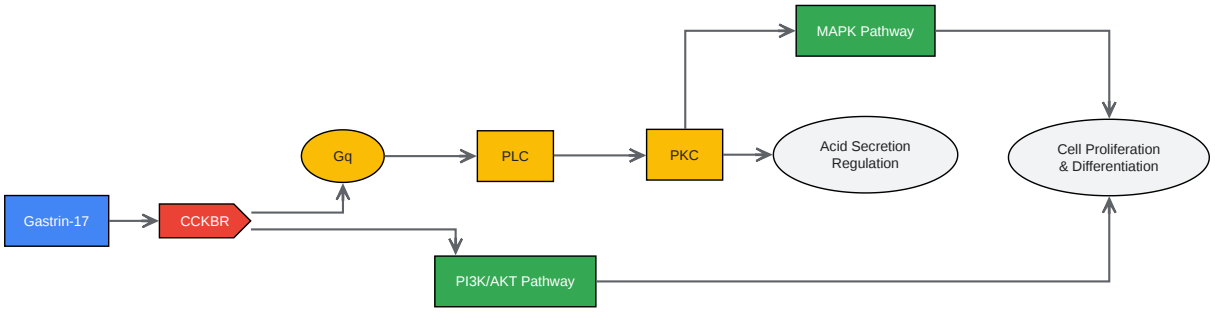
Study/Meta-analysis	Biomarkers	Sensitivity (%)	Specificity (%)
Meta-analysis (20 studies)	PGI, PGII, G-17, H. pylori Ab	74.7	95.6
Study in a Chinese population	PGI, PGII, PGI/PGII ratio, G-17	65.29	73.18

Signaling Pathways and Experimental Workflows

Gastrin-17 Signaling Pathway

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Gastrin-17 exerts its effects by binding to the cholecystokinin B receptor (CCKBR) on gastric epithelial cells.[8] This binding activates several downstream signaling pathways, including the Protein Kinase C (PKC), MAPK, and PI3K/AKT pathways, which are involved in cell proliferation, differentiation, and acid secretion.[9]



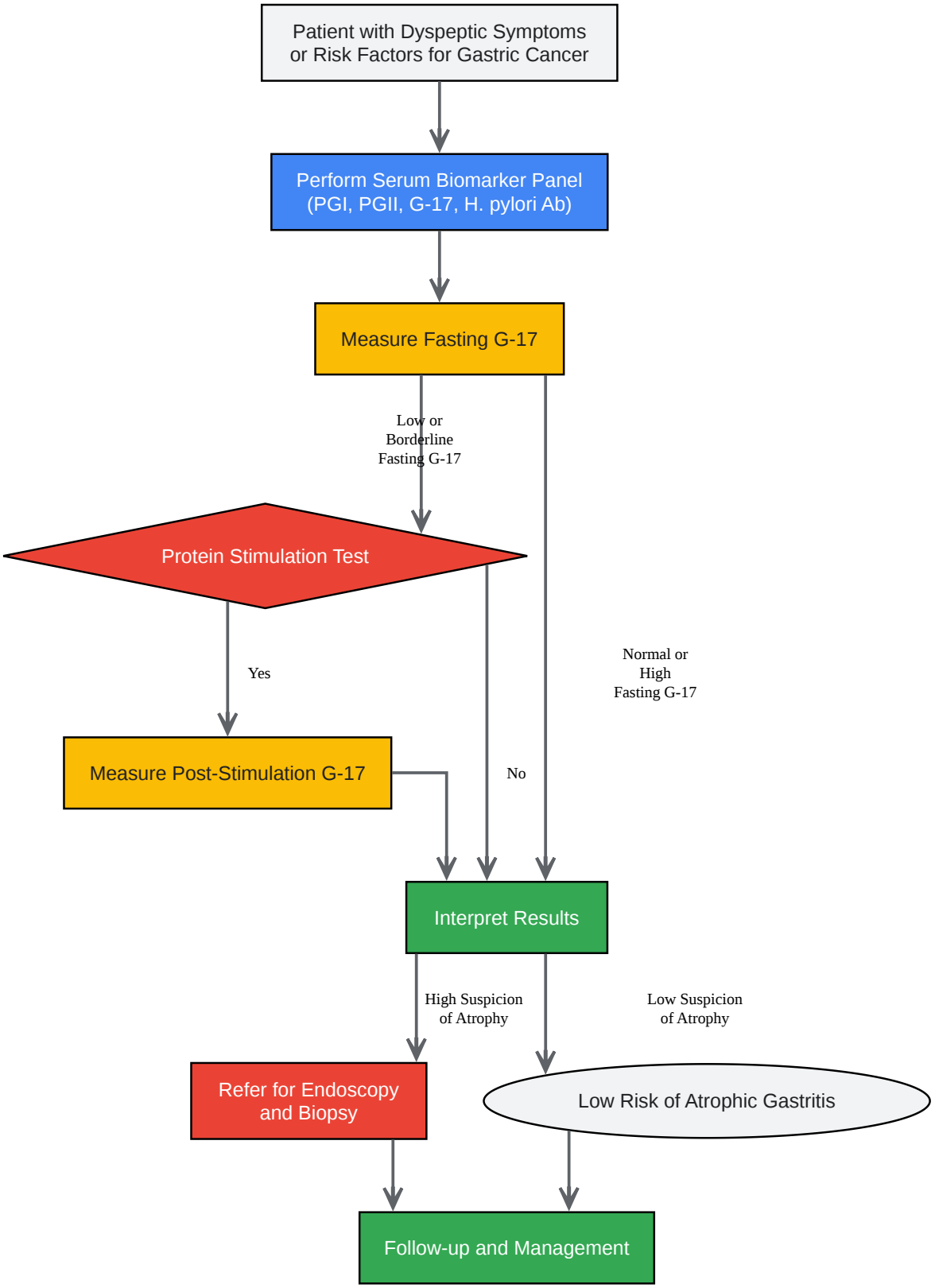
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Caption: **Gastrin-17** signaling cascade via the CCKBR.

Clinical Workflow for **Gastrin-17** Testing

The following diagram illustrates a typical clinical workflow for the application of **Gastrin-17** testing in the diagnosis of gastric atrophy.

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Caption: Clinical decision-making workflow using **Gastrin-17**.

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Experimental Protocols

1. Protocol for Serum **Gastrin-17** Measurement by ELISA

This protocol provides a general procedure for the quantitative determination of human **Gastrin-17** in serum or plasma samples using a sandwich ELISA kit. It is essential to follow the specific instructions provided by the manufacturer of the chosen ELISA kit.

a. Sample Collection and Preparation

- Fasting Sample: Collect a blood sample after an overnight fast (at least 8-10 hours).
- Sample Type: Use a serum separator tube (SST) or an EDTA plasma tube.
- Processing:
  - For serum, allow the blood to clot for 30-60 minutes at room temperature.
  - Centrifuge the sample at 1000-2000 x g for 15 minutes at 2-8°C.
  - Aliquot the serum or plasma into clean tubes.
- Storage: Samples can be stored at 2-8°C for up to 24 hours. For longer storage, freeze at -20°C or -80°C. Avoid repeated freeze-thaw cycles.

b. Protein Stimulation Protocol (Optional)

- After collecting the fasting blood sample, provide the patient with a protein-rich drink (e.g., 20g of protein in 200-300 mL of liquid).
- Collect a second blood sample exactly 20 minutes after the consumption of the protein drink.
- Process and store the post-stimulation sample as described above.

c. ELISA Procedure

- Reagent Preparation: Bring all reagents and samples to room temperature before use. Reconstitute or dilute standards, controls, and wash buffers as per the kit instructions.

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- Assay Procedure:
  - Add 100 µL of standards, controls, and samples to the appropriate wells of the microplate pre-coated with anti-G-17 antibody.
  - Incubate for the time and temperature specified in the kit manual (e.g., 60-90 minutes at 37°C).
  - Aspirate the liquid from each well and wash the plate 3-5 times with diluted wash buffer.
  - Add 100 µL of biotinylated anti-G-17 antibody to each well.
  - Incubate as specified (e.g., 60 minutes at 37°C).
  - Wash the plate as before.
  - Add 100 µL of Streptavidin-HRP conjugate to each well.
  - Incubate as specified (e.g., 30 minutes at 37°C).
  - Wash the plate as before.
  - Add 100 µL of TMB substrate solution to each well.
  - Incubate in the dark for the specified time (e.g., 15-20 minutes at 37°C).
  - Add 50-100 µL of stop solution to each well.
- Data Analysis:
  - Read the absorbance of each well at 450 nm using a microplate reader.
  - Generate a standard curve by plotting the absorbance of the standards against their concentrations.
  - Determine the concentration of **Gastrin-17** in the samples by interpolating their absorbance values from the standard curve.

2. Histological Assessment of Gastric Atrophy (Gold Standard)

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Histological examination of gastric biopsies remains the gold standard for the diagnosis of atrophic gastritis.

a. Biopsy Collection

- During endoscopy, obtain at least two biopsies from the antrum (from the lesser and greater curvature, approximately 2-3 cm from the pylorus) and at least two biopsies from the corpus (from the lesser and greater curvature, approximately 8 cm from the cardia).
- Place the biopsies in separate, clearly labeled vials containing 10% buffered formalin.

b. Histological Processing and Staining

- Process the formalin-fixed biopsies through graded alcohols and xylene and embed them in paraffin.
- Cut 4-5 µm thick sections from the paraffin blocks.
- Stain the sections with Hematoxylin and Eosin (H&E) for general morphology.
- Special stains such as Giemsa or Warthin-Starry may be used to detect H. pylori.

c. Histological Evaluation

- Evaluate the biopsies according to the updated Sydney System for the classification of gastritis.
- Assess the presence and severity of atrophy (loss of appropriate glands) and intestinal metaplasia in both the antrum and corpus.
- Grade the severity of atrophy as mild, moderate, or severe.
- The Operative Link on Gastritis Assessment (OLGA) and Operative Link on Gastric Intestinal Metaplasia Assessment (OLGIM) staging systems can be used to stratify the risk of gastric cancer.

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